

Essential Safety and Operational Guide for Pyrazole-1-carboxamidine Monohydrochloride

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Compound of Interest

Compound Name: *Pyrazole-1-carboxamidine monohydrochloride*

Cat. No.: *B013851*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Pyrazole-1-carboxamidine monohydrochloride** (CAS No. 4023-02-3). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Pyrazole-1-carboxamidine monohydrochloride is a hazardous substance that requires careful handling. It is harmful if swallowed, causes serious eye damage, may provoke an allergic skin reaction, and is suspected of causing damage to organs through prolonged or repeated exposure.^{[1][2][3]} Furthermore, it poses a long-term threat to aquatic life.^{[1][3]}

Quantitative Data Summary

| Metric | Value | Source |
|-------------------|------------------------------------------------------|-----------|
| CAS Number | 4023-02-3 | [1] |
| Molecular Formula | C4H7ClN4 | [2] |
| Molecular Weight | 146.58 g/mol | [2] |
| Appearance | White to light yellow crystals or crystalline powder | [4][5] |
| Melting Point | 167-170 °C | [4][5] |
| Signal Word | Danger | [1][2][6] |

Mandatory Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the minimum required PPE for handling this compound.

| Body Part | Required PPE | Specifications |
|-------------|---------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|
| Respiratory | Dust mask/Respirator | N95 (US) or equivalent particulate respirator.[1][6] |
| Eyes | Safety glasses/goggles | Chemical goggles or a face shield.[6][7] |
| Hands | Chemical-resistant gloves | Nitrile, neoprene, or butyl rubber gloves are suitable. Always inspect gloves for degradation before use and wash hands thoroughly after removal.[7] |
| Body | Protective clothing | A lab coat or overalls should be worn.[7] An apron may be necessary for larger quantities. |
| Feet | Closed-toe shoes | Required in all laboratory settings. Protective boots may be necessary depending on the scale of work.[7] |

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **Pyrazole-1-carboxamidine monohydrochloride** from receipt to use.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage Location:** Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]
- **Container Integrity:** Keep the container tightly closed when not in use.

Weighing and Aliquoting

- Designated Area: All weighing and handling of the solid material must be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize dust generation and inhalation.^[7]
- Engineering Controls: Ensure adequate ventilation and that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[1]
- Dispensing: Use appropriate tools (e.g., spatulas) to handle the powder. Avoid scooping directly from the primary container to prevent contamination.
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.^{[1][7][8]} Wash hands thoroughly after handling the chemical.^{[1][7]}

Solution Preparation

- Solvent Addition: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Ventilation: Prepare solutions in a well-ventilated area, preferably within a chemical fume hood.

Disposal Plan: Waste Management and Decontamination

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Dispose of unused **Pyrazole-1-carboxamidine monohydrochloride** and any grossly contaminated materials (e.g., weigh boats, paper towels) as hazardous chemical waste. Place these materials in a clearly labeled, sealed container.
- Liquid Waste: Unused solutions should be collected in a designated, labeled hazardous waste container. Do not pour down the drain.^{[1][7]}

- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be collected in a designated hazardous waste stream.

Decontamination

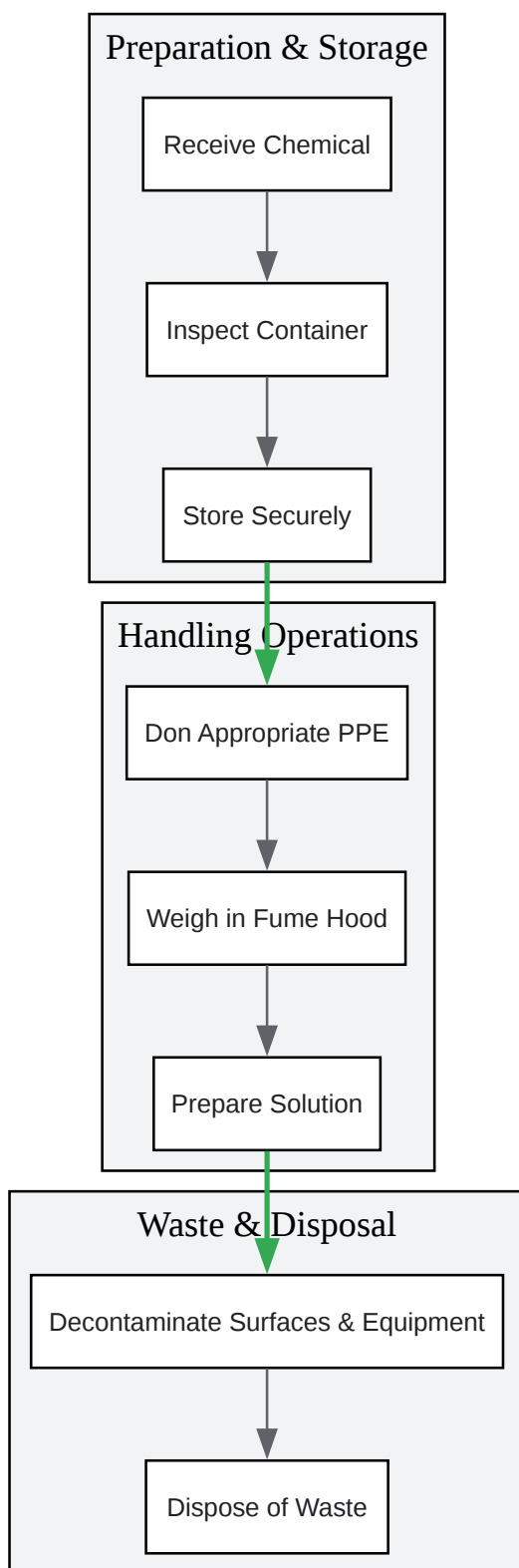
- Work Surfaces: Clean and decontaminate all work surfaces with an appropriate solvent and then soap and water after handling is complete.
- Equipment: Thoroughly clean all non-disposable equipment that has come into contact with the chemical.

Emergency Spill Procedures

- Minor Spills: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a labeled container for hazardous waste disposal.^{[1][8]} The area should then be decontaminated.
- Major Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

Workflow and Logical Relationships

The following diagram illustrates the key stages and decision points in the safe handling of **Pyrazole-1-carboxamidine monohydrochloride**.



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Caption: Workflow for handling **Pyrazole-1-carboxamidine monohydrochloride**.

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